

Essential Safety and Logistical Information for Handling Atuveciclib S-Enantiomer

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Compound of Interest

Compound Name: *Atuveciclib S-Enantiomer*

Cat. No.: *B8075345*

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety protocols, operational guidelines, and disposal plans for the handling of **Atuveciclib S-Enantiomer**. As a potent and selective CDK9 inhibitor, this compound requires stringent safety measures to prevent exposure and ensure a safe laboratory environment.[1][2][3][4]

Compound Identification and Hazard Assessment

Atuveciclib S-Enantiomer is a potent kinase inhibitor.[1][2][4] While a specific Safety Data Sheet (SDS) is not publicly available, its classification as a potent, likely cytotoxic compound necessitates handling with the utmost care.[5] Similar potent pharmaceutical compounds can cause adverse health effects at very low doses.[5][6]

Key Hazard Considerations:

- Toxicity: Assumed to be highly potent and potentially cytotoxic.
- Route of Exposure: Inhalation, skin contact, ingestion, and eye contact are all potential routes of exposure.
- Health Risks: Potential for acute and chronic health effects, including those associated with cytotoxic agents.[7]

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is mandatory to minimize exposure. The following table outlines the required PPE for various tasks involving **Atuveciclib S-Enantiomer**.

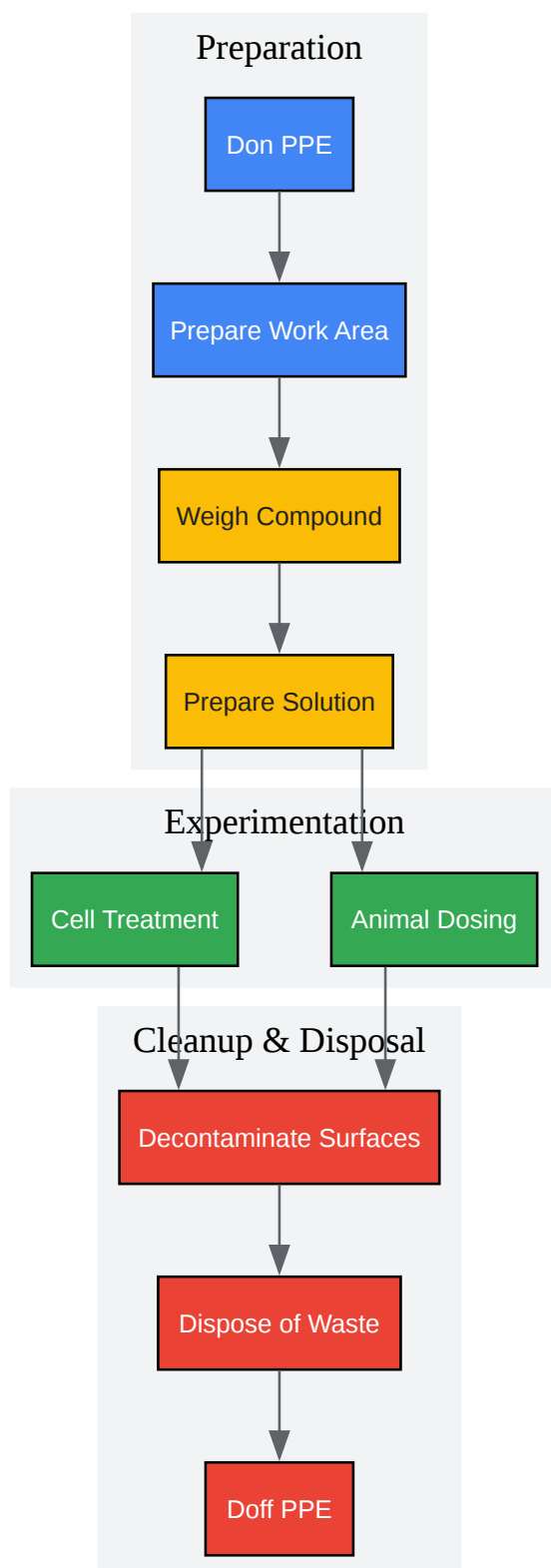
Task	Required Personal Protective Equipment (PPE)
Handling Solid Compound (Weighing, Aliquoting)	Double chemotherapy-tested gloves, disposable gown (poly-coated), N95 or higher respirator, safety glasses with side shields or splash goggles, and face shield.
Preparing Solutions	Double chemotherapy-tested gloves, disposable gown (poly-coated), safety glasses with side shields or splash goggles, and a face shield. All manipulations should be performed in a certified chemical fume hood or biological safety cabinet.
Administering to Cell Cultures	Double chemotherapy-tested gloves, disposable gown, and safety glasses. Work should be conducted in a biological safety cabinet.
Handling Treated Animals or their Waste	Double chemotherapy-tested gloves, disposable gown, and safety glasses.[8]
General Laboratory Work in Designated Areas	Lab coat, single pair of gloves, and safety glasses.

Engineering Controls and Safe Handling Practices

Engineering controls are the primary means of minimizing exposure to potent compounds.

Control Measure	Specification and Use
Ventilation	All handling of the solid compound and preparation of concentrated stock solutions must be performed in a certified chemical fume hood, biological safety cabinet, or glove box. ^[9]
Containment	Use of disposable bench protectors is recommended. For weighing, a ventilated balance enclosure should be used if available.
Access Control	Access to areas where Atuveciclib S-Enantiomer is handled should be restricted to trained personnel. ^[6]
Decontamination	All surfaces and equipment that come into contact with the compound must be decontaminated. A suitable decontamination solution (e.g., a high-pH solution, depending on compound stability) should be used, followed by a standard cleaning procedure.

Workflow for Safe Handling of **Atuveciclib S-Enantiomer**



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Caption: Workflow for handling **Atuveciclib S-Enantiomer**.

Storage and Stability

Proper storage is crucial to maintain the integrity of **Atuveciclib S-Enantiomer**.

Form	Storage Temperature	Duration
Solid (Powder)	-20°C	Up to 3 years[10]
Stock Solution in Solvent	-80°C	Up to 2 years[1][3]
Stock Solution in Solvent	-20°C	Up to 1 year[1][3]

Note: It is recommended to aliquot stock solutions to avoid repeated freeze-thaw cycles.[1][2]

Spill Management

In the event of a spill, immediate and appropriate action is required.

Spill Response Protocol



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Caption: Spill response protocol for **Atuveciclib S-Enantiomer**.

Disposal Plan

All waste contaminated with **Atuveciclib S-Enantiomer** must be treated as cytotoxic waste.

Waste Type	Disposal Container	Disposal Procedure
Solid Waste (Gloves, Gowns, Bench Protectors)	Labeled, sealed, puncture-resistant cytotoxic waste container (often purple or yellow with cytotoxic symbol). [11][12][13]	Segregate from other laboratory waste.[14]
Sharps (Needles, Syringes)	Puncture-proof, labeled cytotoxic sharps container.[12] [14]	Do not recap needles.
Liquid Waste (Contaminated Media, Solutions)	Labeled, leak-proof cytotoxic waste container.	Do not dispose of down the drain.
Unused Compound	Dispose of as cytotoxic chemical waste according to institutional and local regulations.	

All cytotoxic waste must be collected and disposed of by a certified hazardous waste management service, typically via incineration.[13][14]

By adhering to these guidelines, researchers can safely handle **Atuveciclib S-Enantiomer**, minimizing personal exposure and environmental contamination. Always consult your institution's Environmental Health and Safety (EH&S) department for specific requirements.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. glpbio.com [glpbio.com]
- 3. medchemexpress.com [medchemexpress.com]

- 4. Atuveciclib S-Enantiomer CAS:250279-81-1 LM8BR11165IN - 联迈生物官方商城-联迈生物-试剂盒,抗体,细胞,原代细胞,ATCC细胞,重组蛋白,抗体,细胞因子,胎牛血清,常用生化试剂,实验耗材 [shlmai.net]
- 5. tks | publisher, event organiser, media agency | Potent compound safety in the laboratory - tks | publisher, event organiser, media agency [tekno scienze.com]
- 6. pharmtech.com [pharmtech.com]
- 7. Personal protective equipment for antineoplastic safety - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Cytotoxic Drugs and Related Waste: A Risk Management Guide for South Australian Health Services 2015 | SA Health [sahealth.sa.gov.au]
- 9. cdnmedia.eurofins.com [cdnmedia.eurofins.com]
- 10. (R)-Atuveciclib | Atuveciclib | CDK | TargetMol [targetmol.com]
- 11. Cytotoxic Drug Dispersal, Cytotoxic Safety, and Cytotoxic Waste Management: Practices and Proposed India-specific Guidelines - PMC [pmc.ncbi.nlm.nih.gov]
- 12. riskmanagement.sites.olt.ubc.ca [riskmanagement.sites.olt.ubc.ca]
- 13. What Is Cytotoxic Waste? Safe Disposal, Examples & Bins | Stericycle UK [stericycle.co.uk]
- 14. danielshealth.ca [danielshealth.ca]
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